

Technical Guide: Solubility Profile of 4,5-Dichlorophthalic Anhydride

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Compound of Interest

Compound Name: 4,5-Dichlorophthalic anhydride

Cat. No.: B1329375

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This technical guide provides a comprehensive overview of the available solubility data for **4,5-Dichlorophthalic Anhydride**. Due to a lack of extensive quantitative solubility data in publicly available literature, this document summarizes known qualitative information and presents a standard experimental protocol for determining the solubility of this compound.

Core Compound Information

4,5-Dichlorophthalic Anhydride

- CAS Number: 942-06-3
- Molecular Formula: $C_8H_2Cl_2O_3$
- Molecular Weight: 217.01 g/mol

Solubility Data

A thorough review of scientific literature and chemical databases reveals limited quantitative solubility data for **4,5-Dichlorophthalic Anhydride**. The available information is primarily qualitative, indicating its solubility in various organic solvents for the purpose of chemical reactions.

Quantitative Solubility Data

One source provides a computationally derived solubility value, which should be considered an estimate and not a substitute for experimental data.

Solvent	Temperature (°C)	Solubility (mg/mL)	Molar Solubility (mol/L)	Data Type
Not Specified	Not Specified	0.16	0.000735	Calculated[1]

Qualitative Solubility Information

Several research articles describe the use of **4,5-Dichlorophthalic Anhydride** in various solvents, suggesting at least partial solubility. This information can be valuable for selecting potential solvents for experimental work.

Solvent	Observation
Glacial Acetic Acid	4,5-Dichlorophthalic anhydride can be dissolved in boiling glacial acetic acid for reactions.[2] In one instance, 21.71 g was dissolved in a mixture of 160 mL of glacial acetic acid and 120 mL of dimethylacetamide (DMAc).
Acetone	Purification processes are reportedly hindered by the compound's solubility in acetone.
Dichloromethane	Noted as a solvent in which the compound is soluble, affecting purification.
Trichloromethane	Mentioned as a solvent where the compound exhibits solubility, which can complicate purification.
Dimethylformamide (DMF)	Used as a solvent for reactions involving 4,5-Dichlorophthalic Anhydride, indicating its utility as a solvent.
Trichlorobenzene	Employed as a reaction solvent at high temperatures (195-200 °C).[3]
Hexane	The compound is reported to be insoluble in non-polar solvents like hexane.

Experimental Protocol for Solubility Determination

The following is a standard experimental protocol for determining the solubility of a solid compound like **4,5-Dichlorophthalic Anhydride** in various solvents. This method is based on the isothermal saturation technique, which is a reliable and widely used approach.

Principle

A supersaturated solution of the compound in the solvent of interest is prepared at a specific temperature. The solution is then allowed to equilibrate, and the concentration of the dissolved solute in the saturated solution is determined.

Materials and Equipment

- **4,5-Dichlorophthalic Anhydride** (high purity)
- Selected solvents (analytical grade)
- Jacketed glass vessel with a magnetic stirrer
- Thermostatic water bath
- Calibrated thermometer or temperature probe
- Analytical balance
- Syringes with filters (e.g., 0.45 μm PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer

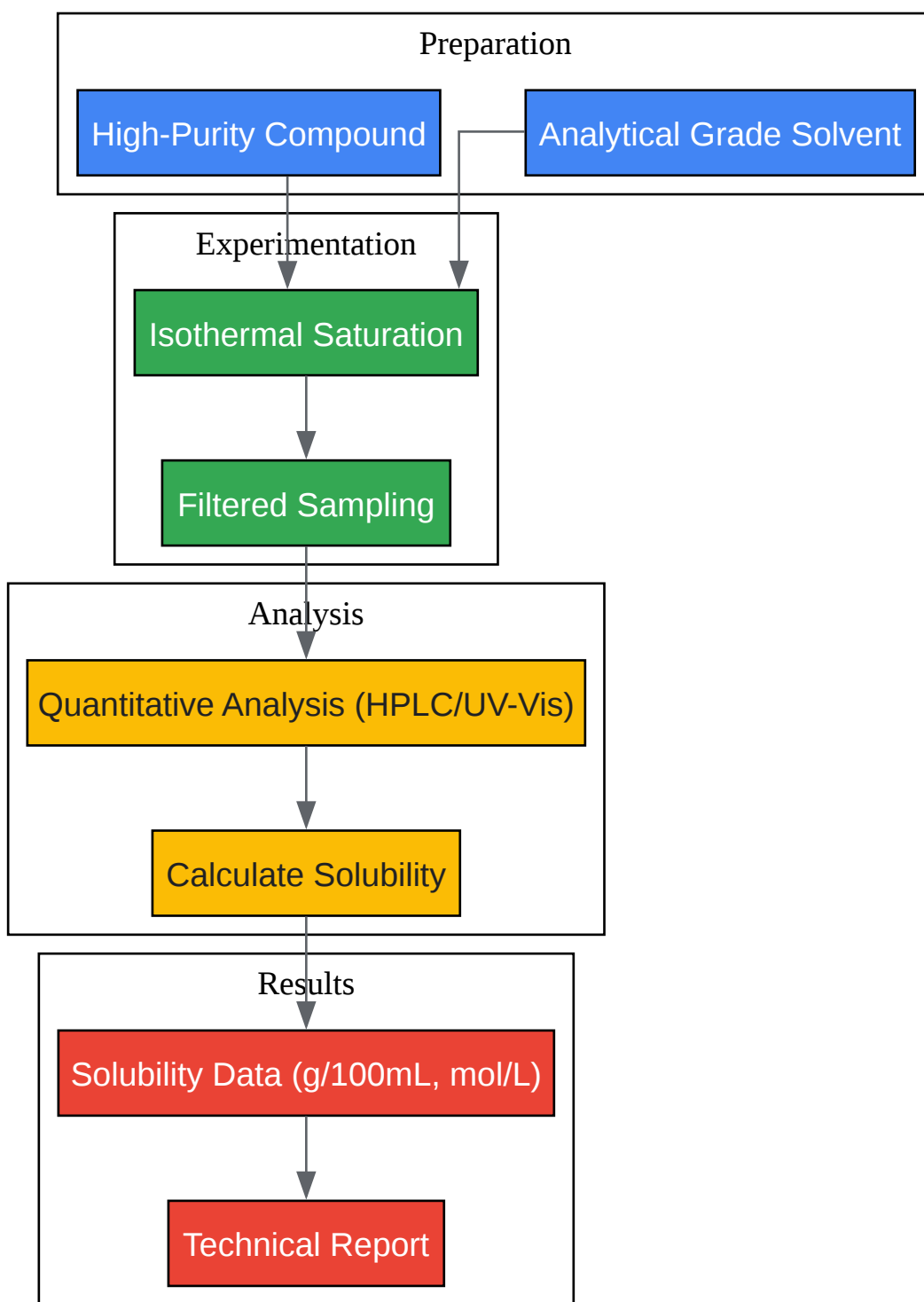
Procedure

- Preparation of the Saturated Solution:
 - Add an excess amount of **4,5-Dichlorophthalic Anhydride** to a known volume of the selected solvent in the jacketed glass vessel.
 - Heat the mixture while stirring to a temperature slightly above the target experimental temperature to ensure supersaturation.
 - Cool the solution to the desired temperature and maintain it using the thermostatic water bath.
 - Allow the solution to equilibrate with continuous stirring for a sufficient period (e.g., 24 hours) to ensure that the solution is saturated.
- Sampling:
 - Once equilibrium is reached, stop the stirring and allow the undissolved solid to settle.

- Carefully withdraw a known volume of the clear supernatant using a pre-heated or temperature-equilibrated syringe fitted with a filter. This prevents the crystallization of the solute during sampling.
- Analysis:
 - Accurately dilute the collected sample with a suitable solvent in a volumetric flask.
 - Determine the concentration of **4,5-Dichlorophthalic Anhydride** in the diluted sample using a calibrated analytical method such as HPLC or UV-Vis spectrophotometry.
- Data Calculation:
 - Calculate the solubility of **4,5-Dichlorophthalic Anhydride** in the solvent at the specific temperature using the measured concentration and the dilution factor. The results can be expressed in g/100 mL, mg/mL, or mol/L.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of a compound like **4,5-Dichlorophthalic Anhydride**.



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Caption: Workflow for experimental solubility determination.

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